

Essential Guide to the Proper Disposal of ML367

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Compound of Interest

Compound Name: ML367

Cat. No.: B609157

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential safety and logistical information for the proper disposal of **ML367**, a potent inhibitor of the ATPase family AAA domain-containing protein 5 (ATAD5). Adherence to these procedures is critical to protect laboratory personnel and the environment.

Key Safety and Disposal Information for ML367

The following table summarizes the critical quantitative data and hazard information for **ML367**, compiled from its Safety Data Sheet (SDS).

Parameter	Value/Instruction	Citation
CAS Number	381168-77-0	[1]
Molecular Formula	C19H12F2N4	[1]
Molecular Weight	334.32 g/mol	[1]
Acute Toxicity	Oral (Category 4), Harmful if swallowed.	[1]
Environmental Hazard	Very toxic to aquatic life with long lasting effects (Category 1).	[1]
Primary Disposal Route	Dispose of contents/container to an approved waste disposal plant.	[1]
Spill Containment	Absorb solutions with finely-powdered liquid-binding material (e.g., diatomite, universal binders).	[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.	[1]

Experimental Protocol for ML367 Waste Disposal

While specific experimental protocols for the disposal of every chemical are not always available, the following represents a standard operating procedure for the disposal of **ML367** based on its known hazards and general laboratory best practices.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety goggles with side-shields, protective gloves (chemically resistant), and a lab coat.[1]

2. Waste Segregation:

- Dedicate a specific, clearly labeled, and sealed container for **ML367** waste.

- Do not mix **ML367** waste with incompatible materials such as strong acids, bases, or strong oxidizing/reducing agents.[\[1\]](#)

3. Handling and Collection:

- Solid Waste: Collect solid **ML367** powder and any contaminated consumables (e.g., weighing paper, pipette tips) in a designated, sealed container.
- Liquid Waste: Collect solutions containing **ML367** in a separate, sealed, and chemically compatible waste container. Avoid drain disposal due to its high aquatic toxicity.[\[1\]](#)
- Contaminated Labware: The first rinse of any glassware or labware that has come into contact with **ML367** should be collected as hazardous waste.[\[2\]](#) Subsequent rinses with a suitable solvent (e.g., alcohol) can then be performed, with the rinseate also collected as hazardous waste.[\[1\]](#)

4. Spill Management:

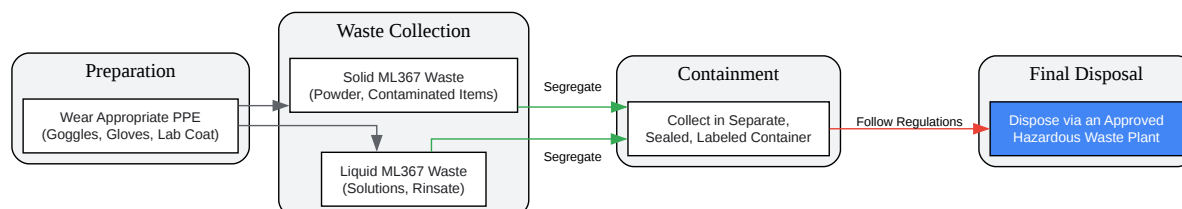
- In the event of a spill, evacuate personnel from the immediate area and ensure adequate ventilation.[\[1\]](#)
- Absorb the spill using a non-reactive absorbent material like diatomite or a universal binder.[\[1\]](#)
- Collect the contaminated absorbent material into a sealed container for hazardous waste.
- Decontaminate the surface by scrubbing with alcohol.[\[1\]](#)

5. Final Disposal:

- All containers of **ML367** waste must be clearly labeled as "Hazardous Waste" and include the full chemical name "**ML367**".
- Arrange for pickup and disposal by an approved and licensed hazardous waste disposal company.[\[1\]](#) It is crucial to follow all local, state, and federal regulations for hazardous waste disposal.

Disposal Workflow Diagram

The following diagram illustrates the step-by-step process for the safe disposal of **ML367** waste in a laboratory setting.



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Caption: Step-by-step workflow for the proper disposal of **ML367**.

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References

- 1. ML367[381168-77-0]MSDS [dcchemicals.com]
- 2. Chemical Safety – Stanford Environmental Health & Safety [ehs.stanford.edu]
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